

Discovery and Initial Isolation of Pyrazole Thiol Derivatives: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (Trimethyl-1H-pyrazol-4-yl)methanethiol

CAS No.: 1934777-28-2

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Introduction

The pyrazole ring is universally recognized as a privileged scaffold in modern drug discovery. Its unique aromatic nature, combined with its capacity to act simultaneously as a hydrogen bond donor and acceptor, confers exceptional metabolic stability and target binding affinity^[1]. While traditional pyrazole derivatives are well-documented, the strategic introduction of a thiol (-SH) group at the C4 position—yielding pyrazol-4-thiols—creates a highly versatile nucleophilic center. This specific functionalization is critical for late-stage bioisosteric replacements and the synthesis of complex thioether-linked active pharmaceutical ingredients (APIs).

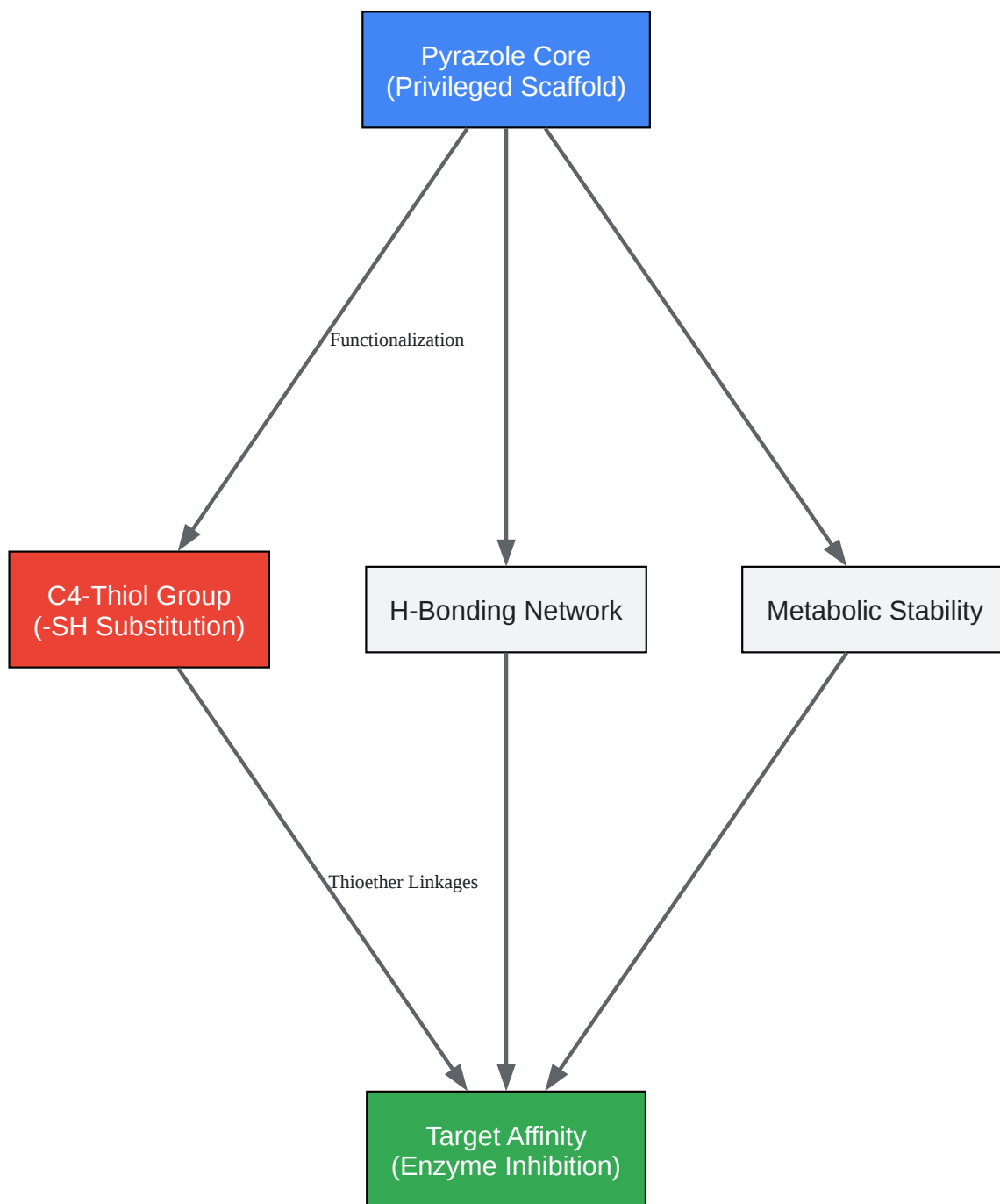
As a Senior Application Scientist, I have structured this technical guide to move beyond theoretical chemistry, focusing on the mechanistic causality, practical synthesis, and isolation protocols required to successfully handle these highly reactive intermediates.

Section 1: Mechanistic Rationale for Pyrazol-4-thiols

Pyrazoles are

-excessive heterocycles, making the C4 position naturally reactive toward electrophilic substitution[1]. However, direct thiolation has historically been a bottleneck due to the propensity of free thiols to rapidly oxidize into disulfides, coupled with the harsh conditions required for traditional C-S bond formation.

The C4-thiol acts as a critical linker in rational drug design. Thioether linkages derived from pyrazole thiols are utilized to synthesize potent enzyme inhibitors. For example, replacing a standard pyrazole-3-carboxamide with a thio-linked derivative alters the molecule's dipole moment and enhances lipophilicity, which directly improves cell membrane permeability and oral bioavailability[1].



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Structural rationale linking pyrazole thiol features to target affinity.

Section 2: Discovery and Synthetic Methodologies

Historically, pyrazole synthesis relied on [3+2] cycloadditions (e.g., diazo compounds with alkynes) or the condensation of hydrazines with 1,3-dicarbonyls[1]. However, these de novo ring syntheses struggle with regioselectivity when asymmetric substituents are required.

A recent breakthrough in the practical synthesis of pyrazol-4-thiols utilizes a copper-catalyzed C-I to C-S exchange[2]. This approach leverages thiobenzoic acid (PhC(O)SH) as an "SH-surrogate," effectively masking the reactive thiol to prevent premature oxidation or catalyst poisoning.



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Experimental workflow for Cu-catalyzed synthesis of pyrazol-4-thiols.

Protocol 1: Cu-Catalyzed Synthesis of S-(1H-pyrazol-4-yl) benzoylthiolates

- Halogenation: To a solution of 4-unsubstituted pyrazole (0.5 mol) in 1,2-dichloroethane (500 mL), add N-iodosuccinimide (NIS, 0.55 mol) portion-wise. Stir for 1 h at room temperature, then heat to 50°C for 5 h[2].
 - Causality: 4-iodopyrazoles are preferred over bromopyrazoles because the lower bond dissociation energy of the C-I bond facilitates oxidative addition to the Cu(I) center at lower temperatures, preserving sensitive functional groups like N-Boc.
- Quenching: Add 50 mL of 10% aqueous Na₂S₂O₃[2].
 - Causality: This reduces unreacted iodine species, preventing downstream oxidative side reactions that would degrade the pyrazole core.
- Cross-Coupling: React the isolated 4-iodopyrazole with PhC(O)SH in the presence of CuI and 1,10-phenanthroline.
 - Causality: The bidentate ligand is crucial as it stabilizes the Cu(I) oxidation state and prevents the formation of unreactive copper sulfide oligomers, driving the C-S exchange.

Section 3: Initial Isolation and Mild Cleavage Protocols

The isolation of free thiols requires strict control over pH and thermal energy. The intermediate benzoylthiolate must be cleaved without triggering disulfide dimerization or stripping protective groups.

Protocol 2: Mild Benzoyl Cleavage and Thiol Isolation

- Hydrolysis: Dissolve the S-(pyrazol-4-yl) benzoylthiolate in a THF/H₂O mixture. Add LiOH (1.1 eq) and maintain the temperature strictly at 10°C[2].
 - Causality: Traditional harsh basic hydrolysis (e.g., refluxing NaOH) degrades the pyrazole core or removes N-protecting groups. The LiOH/THF system selectively hydrolyzes the thioester while preserving N-Boc groups.

- Acidification: Dilute the mixture with water and carefully acidify with HCl (or acetic acid) to pH > 3[2].
 - Causality: The pH must not drop below 3. Over-acidification protonates the pyrazole nitrogen, which drastically increases water solubility and hinders the precipitation of the target thiol.
- Extraction & Washing: If the thiol does not precipitate directly, extract with Dichloromethane (DCM, 3×100 mL). Wash the organic layer with 5% NaHCO₃[2].
 - Causality: The bicarbonate wash neutralizes and partitions residual benzoic acid (a byproduct of the thioester cleavage) into the aqueous phase, preventing contamination of the final product.
- Desiccation & Concentration: Dry over anhydrous sodium sulfate and evaporate DCM under reduced pressure[2].
 - Causality: The water bath temperature must strictly remain below 20°C during evaporation. Exceeding this thermal threshold triggers the premature escape of the Boc protecting group, drastically reducing the yield[2].

Section 4: Quantitative Data and Yield Analysis

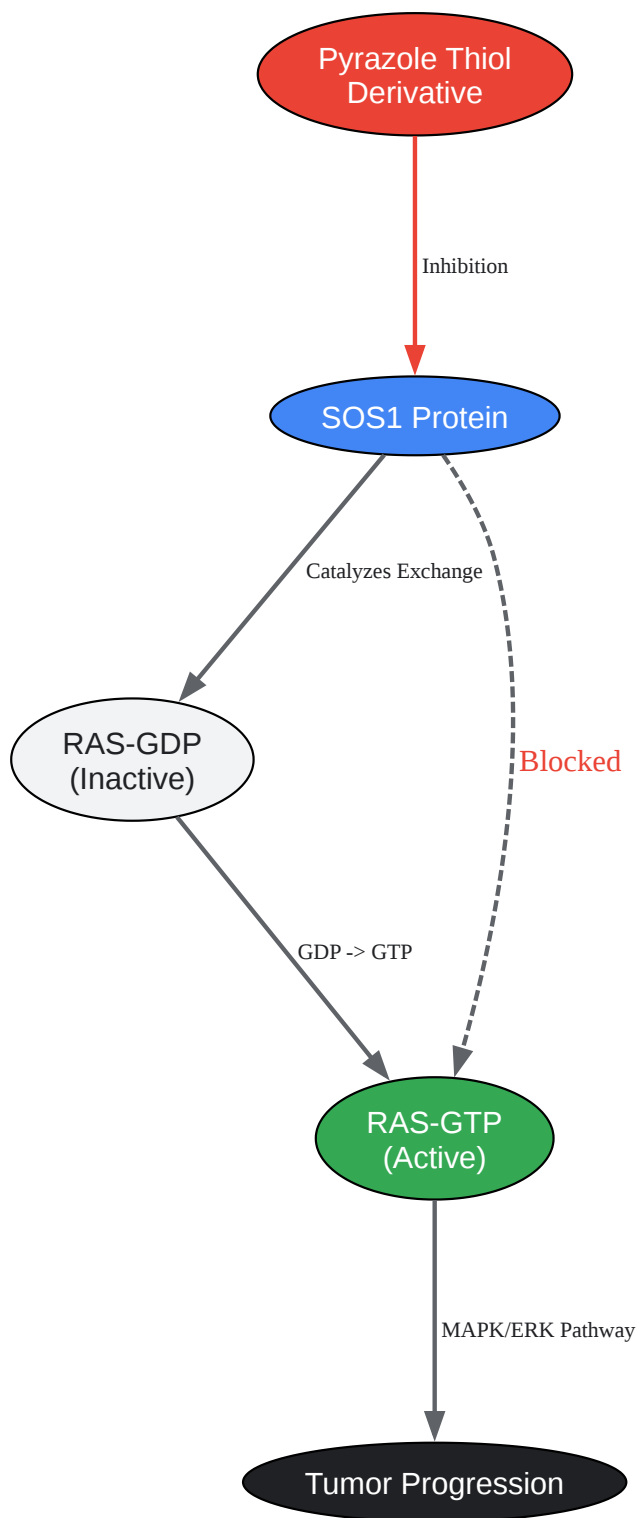
The elimination of column chromatography allows for highly scalable protocols (10-50g scale). The table below summarizes the isolation metrics for key derivatives synthesized via the Cu-catalyzed SH-surrogate method, demonstrating high purity without additional chromatographic purification[2].

Compound	Yield (%)	Physical State / M.P.	Purity	HRMS (m/z)
1H-Pyrazole-4-thiol	73%	White powder / 55°C	>95%	100.0098
3-Methyl-1H-pyrazole-4-thiol	75%	White powder / 85°C	>95%	114.0254
1-(Propan-2-yl)-1H-pyrazole-4-thiol	81%	Yellow oil / 52°C (1mm)	>95%	128.0408
tert-Butyl 4-thio-1H-pyrazole-1-carboxylate	72%	White powder / N/A	>95%	143.9990

Section 5: Biological Applications and Target Engagement

Pyrazole thiol derivatives have recently emerged as critical tool compounds and clinical candidates in oncology and metabolic diseases.

- **SOS1/RAS Inhibition:** Sulfone and thioether derivatives of pyrazoles are potent inhibitors of the RAS-SOS1 protein-protein interaction[3]. By binding to SOS1, these compounds prevent the exchange of GDP for GTP on RAS, effectively shutting down downstream MAPK/ERK signaling in KRAS-mutant cancers[3].
- **PKM2 Activation:** Pyruvate kinase M2 (PKM2) is a key glycolytic enzyme. Pyrazole thiol derivatives have been identified as allosteric activators of PKM2, shifting the enzyme from its low-activity dimeric state to its highly active tetrameric state[4]. This activation improves insulin sensitivity and is being investigated for the treatment of obesity and metabolic syndrome[4].



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Signaling pathway demonstrating SOS1/RAS inhibition by pyrazole thiols.

References

- Practical Synthesis of Pyrazol-4-thiols Source: ChemRxiv URL:[[Link](#)]
- WO2024056782A1 - Sulfone-substituted pyrido[3,4-d]pyrimidine derivatives for the treatment of cancer Source: Google Patents URL
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Sources

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